

stability of 1400w Dihydrochloride in aqueous solutions

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Compound of Interest

Compound Name: 1400w Dihydrochloride

Cat. No.: B1663835

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Technical Support Center: 1400W Dihydrochloride

This technical support center provides researchers, scientists, and drug development professionals with guidance on the stability of **1400W Dihydrochloride** in aqueous solutions.

Frequently Asked Questions (FAQs)

Q1: How soluble is **1400W Dihydrochloride** in aqueous solutions?

A1: **1400W Dihydrochloride** is highly soluble in aqueous systems. For instance, its solubility in phosphate-buffered saline (PBS) at pH 7.2 is greater than 10 mg/mL.^[1] It is also soluble in water, with a maximum concentration of about 25.02 mg/mL.^[2]

Q2: How stable is **1400W Dihydrochloride** in aqueous solutions?

A2: While highly soluble, **1400W Dihydrochloride** is less stable in aqueous solutions compared to organic solvents.^[1] It is strongly recommended to prepare aqueous solutions fresh daily for experimental use to ensure compound integrity and obtain reliable results.^[1]

Q3: Can I store aqueous solutions of **1400W Dihydrochloride**?

A3: It is not recommended to store aqueous solutions of **1400W Dihydrochloride** for extended periods due to its limited stability.^[1] If a clear aqueous solution is prepared, it may be stored at

4°C for frequent use over a week, but preparing it fresh is the best practice.[3] For longer-term storage, it is advisable to prepare stock solutions in organic solvents.[1]

Q4: What are the recommended solvents for preparing stock solutions of **1400W Dihydrochloride**?

A4: For long-term storage, stock solutions can be prepared in organic solvents such as DMSO, ethanol, or N,N-dimethylformamide (DMF).[1] The solubility in these organic solvents is generally lower than in aqueous systems (typically less than 0.25 mg/mL for ethanol, DMF, and DMSO).[1]

Q5: How should I store the solid compound and stock solutions?

A5: The solid form of **1400W Dihydrochloride** should be stored at -20°C.[1][4] Stock solutions prepared in organic solvents are stable for up to six months when stored at -20°C.[1] Some sources suggest storage at -80°C for up to one year for stock solutions.[3] To avoid repeated freeze-thaw cycles, it is recommended to aliquot the stock solution into smaller volumes.[3]

Troubleshooting Guide

Issue	Possible Cause	Recommendation
Inconsistent experimental results with aqueous solutions.	Degradation of 1400W Dihydrochloride in the aqueous solution over time.	Prepare fresh aqueous solutions for each experiment. [1] If using a stock solution, ensure it has been stored correctly and is within its stability period.
Precipitation observed when diluting an organic stock solution into an aqueous buffer.	The concentration of the organic solvent may be too high in the final aqueous solution, causing the compound to precipitate. The compound may be less soluble in the final buffer conditions (e.g., pH, ionic strength).	Minimize the volume of the organic stock solution added to the aqueous buffer. Ensure the final concentration of the organic solvent is low. Consider gentle warming or sonication to aid dissolution. Prepare the working solution immediately before use.[3]
Difficulty dissolving the solid 1400W Dihydrochloride.	The compound may adhere to the vial.	Centrifuge the vial at a low speed (e.g., 3000 rpm) for a few minutes to collect the powder at the bottom before adding the solvent.[3]
Loss of compound activity over time.	Improper storage of the solid compound or stock solutions. Repeated freeze-thaw cycles of the stock solution.	Store the solid compound at -20°C.[1] Aliquot stock solutions to avoid multiple freeze-thaw cycles and store them at -20°C or -80°C.[3]

Data Summary

Table 1: Solubility of **1400W Dihydrochloride** in Various Solvents

Solvent	Solubility	Reference
Water	>10 mg/mL	[1]
PBS (pH 7.2)	>10 mg/mL	[1]
Ethanol	<0.25 mg/mL	[1]
N,N-dimethylformamide (DMF)	<0.25 mg/mL	[1]
DMSO	<0.25 mg/mL	[1]
Methanol	Soluble	[4]

Table 2: Recommended Storage Conditions

Form	Solvent	Storage Temperature	Stability	Reference
Solid	-	-20°C	≥ 4 years	[4]
Stock Solution	Organic (DMSO, Ethanol, DMF)	-20°C	6 months	[1]
Stock Solution	Organic	-80°C	1 year	[3]
Aqueous Solution	Aqueous Buffer	-	Prepare fresh daily	[1]

Experimental Protocols

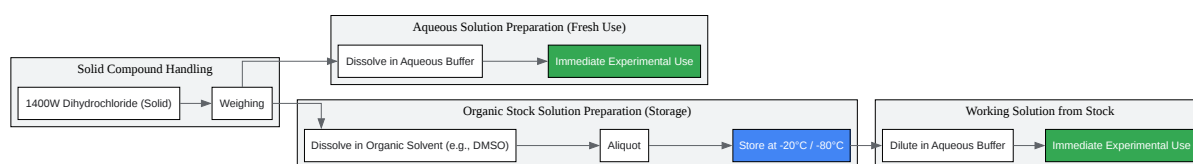
Protocol 1: Preparation of an Aqueous Working Solution from Solid

- Weigh the required amount of **1400W Dihydrochloride** powder. For small quantities, it is often recommended to use the entire content of the vial to avoid weighing errors.[3]
- Add the desired aqueous buffer (e.g., PBS, pH 7.2) directly to the solid.
- Vortex or sonicate gently until the solid is completely dissolved.[5]
- Use the freshly prepared solution immediately for your experiment.[1]

Protocol 2: Preparation of an Aqueous Working Solution from an Organic Stock Solution

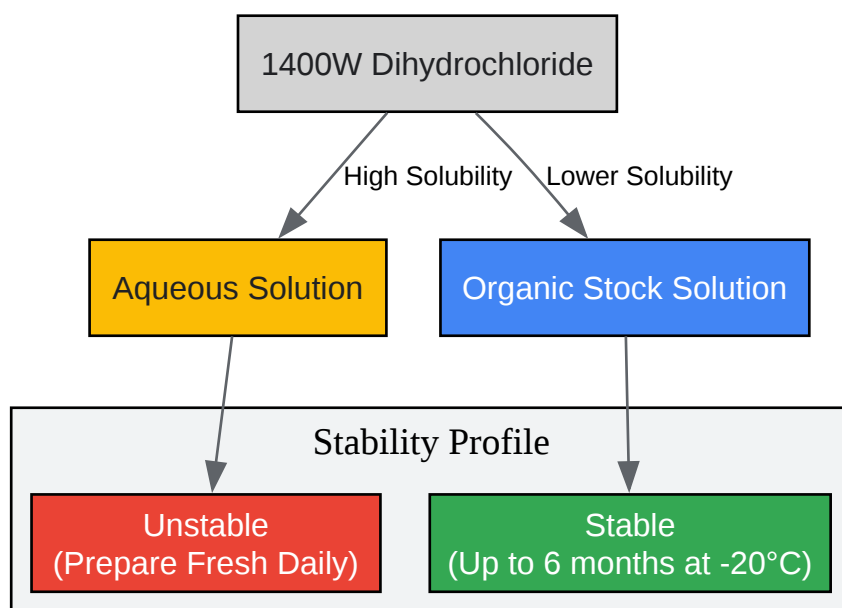
- Prepare a concentrated stock solution of **1400W Dihydrochloride** in an appropriate organic solvent (e.g., DMSO).
- Store the stock solution in aliquots at -20°C or -80°C.^{[1][3]}
- Prior to the experiment, thaw a single aliquot of the stock solution.
- Dilute the organic stock solution into the desired aqueous buffer or isotonic saline to achieve the final working concentration.^[1]
- Ensure the final concentration of the organic solvent is low to prevent precipitation and minimize any potential effects on the experiment.
- Use the diluted aqueous solution immediately.

Visualizations



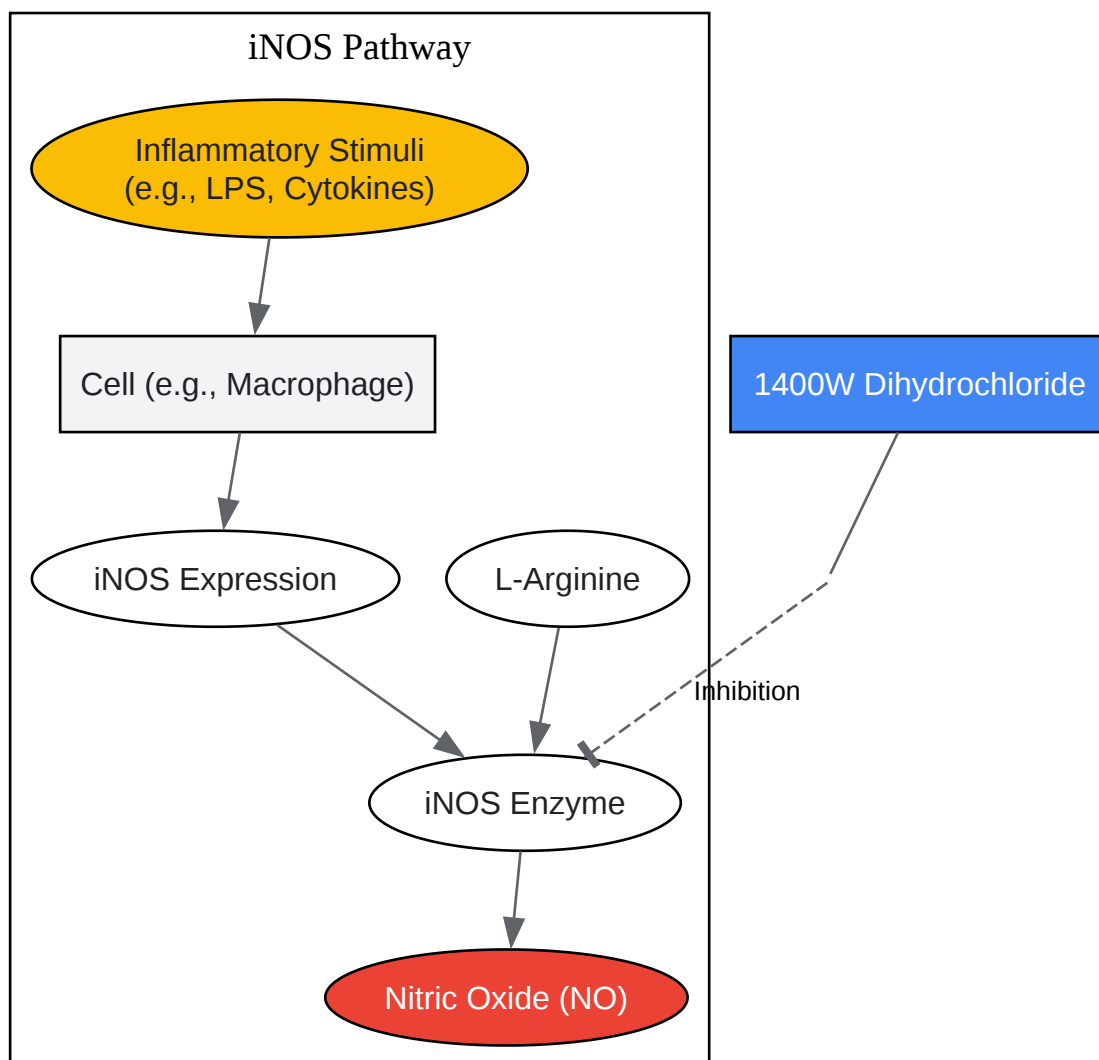
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Caption: Recommended workflows for preparing **1400W Dihydrochloride** solutions.



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Caption: Stability comparison of **1400W Dihydrochloride** in aqueous vs. organic solutions.



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Caption: Mechanism of action of **1400W Dihydrochloride** as an iNOS inhibitor.

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